

Benchmarking Chloranocryl: An Obsolete Herbicide with Limited Ecotoxicity Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloranocryl

Cat. No.: B1668703

[Get Quote](#)

A comprehensive ecotoxicological comparison between the obsolete herbicide **Chloranocryl** and current-use pesticides is not feasible due to a significant lack of available data for **Chloranocryl**.^[1] Originally developed as a contact herbicide, **Chloranocryl** is no longer in use, and detailed information regarding its environmental fate and toxicity is scarce.^[1] This data gap prevents a direct, quantitative comparison of its ecotoxicological profile against modern pesticide alternatives.

While the mode of action for **Chloranocryl** is known to be the inhibition of Photosystem II (PSII), leading to plant cell death, its effects on non-target organisms have not been extensively documented in publicly available literature.^[1] In contrast, current-use pesticides undergo rigorous ecotoxicological testing as part of regulatory requirements, generating a wealth of data on their impact on various species.^{[2][3]}

The Challenge of Missing Data

To conduct a thorough ecotoxicological benchmark, specific quantitative data points are essential. These include, but are not limited to:

- **Aquatic Toxicity:** LC50 (lethal concentration for 50% of a test population) values for fish, and EC50 (effective concentration for 50% of a test population) values for aquatic invertebrates (e.g., *Daphnia*) and algae.
- **Terrestrial Toxicity:** LD50 (lethal dose for 50% of a test population) values for birds and mammals, as well as toxicity data for soil organisms like earthworms and beneficial insects

such as bees.

- Chronic Toxicity: No Observed Effect Concentration (NOEC) from long-term studies that assess reproductive and developmental effects.

Without these fundamental data points for **Chloranocryl**, any attempt at a comparative analysis would be speculative and lack the scientific rigor required by researchers and drug development professionals.

Standard Ecotoxicological Testing Protocols

Modern pesticides are evaluated using standardized experimental protocols established by regulatory bodies like the U.S. Environmental Protection Agency (EPA) and the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure that ecotoxicity data is reliable and comparable across different substances.

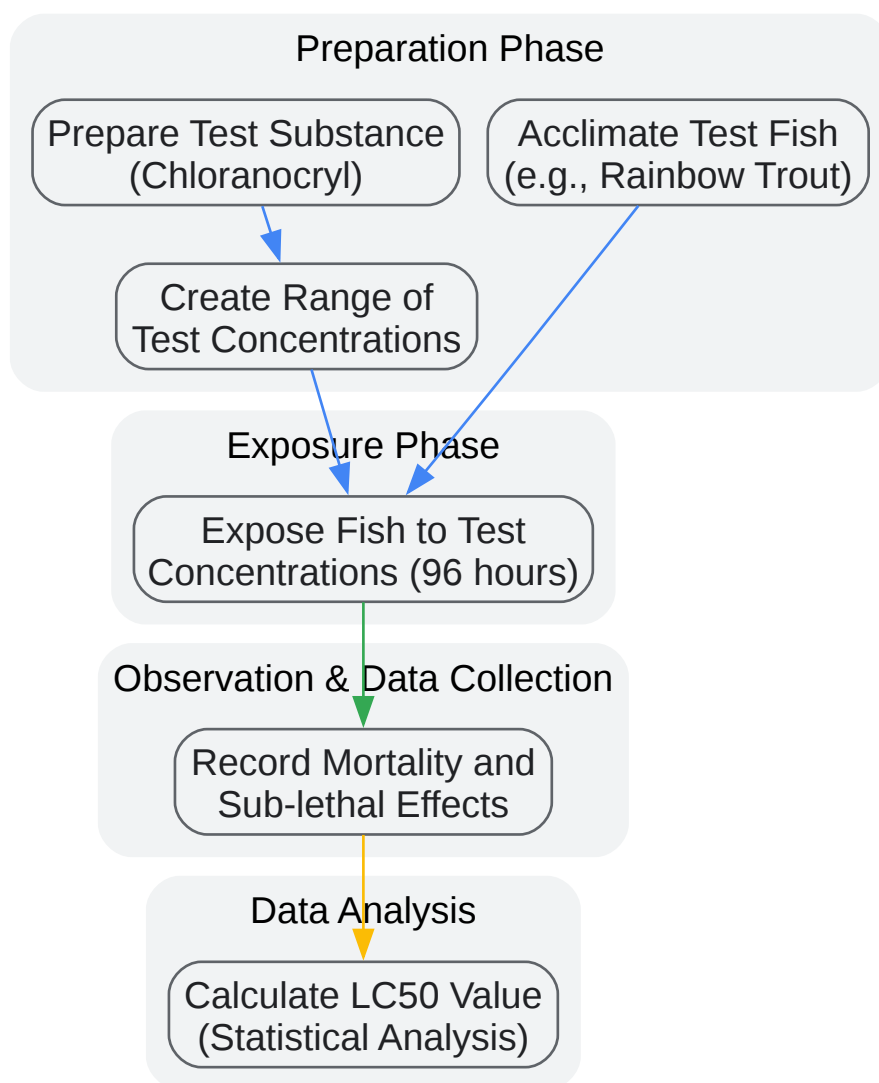
Key Experimental Protocols:

A summary of the standard tests that would be required for a comprehensive ecotoxicological profile of **Chloranocryl** are outlined below.

Test Category	Organism Group	Standard Guideline (Examples)	Endpoints Measured
Aquatic Toxicity	Fish	OECD 203, OCSP 850.1075	96-hour LC50
Aquatic Invertebrates	OECD 202, OCSP 850.1010	48-hour EC50 (Immobilisation)	
Algae	OECD 201, OCSP 850.5400	72-hour EC50 (Growth Inhibition)	
Terrestrial Toxicity	Birds	OECD 205, 206; OCSP 850.2100, 850.2200	Acute Oral LD50, Dietary LC50
Bees	OECD 213, 214; OCSP 850.3020	Acute Contact and Oral LD50	
Soil Organisms	OECD 207, 222; OCSP 850.6200	Earthworm Acute LC50, Earthworm Reproduction (NOEC)	
Non-Target Plants	OECD 208, 227; OCSP 850.4100	Seedling Emergence and Vegetative Vigor	

Experimental Workflow for Aquatic Toxicity Testing

The following diagram illustrates a generalized workflow for determining the acute toxicity of a pesticide to fish, based on OECD Guideline 203.

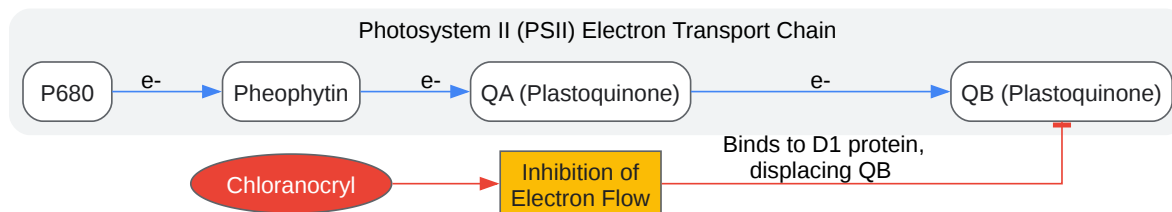


[Click to download full resolution via product page](#)

Caption: Generalized workflow for an acute fish toxicity test.

Signaling Pathway: Photosystem II Inhibition

While specific ecotoxicity data is lacking, the mode of action of **Chloranocryl** as a PSII inhibitor provides some insight into its potential environmental impact. PSII is a critical protein complex in the photosynthetic process of plants, algae, and cyanobacteria. By blocking electron transport in PSII, **Chloranocryl** disrupts the ability of these organisms to convert light energy into chemical energy, ultimately leading to their death. This mechanism suggests that **Chloranocryl** would likely exhibit high toxicity to aquatic and terrestrial plants, as well as algae.



[Click to download full resolution via product page](#)

Caption: Inhibition of the PSII electron transport chain by **Chloranocryl**.

In conclusion, while the mode of action of **Chloranocryl** is understood, the absence of fundamental ecotoxicity data makes a meaningful benchmark against current-use pesticides impossible. A comprehensive evaluation would necessitate conducting a full suite of modern, standardized ecotoxicological tests on **Chloranocryl**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chloranocryl (Ref: FMC 4556) [sitem.herts.ac.uk]
- 2. microbe-investigations.com [microbe-investigations.com]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- To cite this document: BenchChem. [Benchmarking Chloranocryl: An Obsolete Herbicide with Limited Ecotoxicity Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668703#benchmarking-chloranocryl-s-ecotoxicity-against-current-use-pesticides]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com